

# Tricosanoyl Chloride: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tricosanoyl Chloride

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## Introduction

**Tricosanoyl chloride** ( $C_{23}H_{45}ClO$ ), a long-chain acyl chloride, is a reactive organic compound of significant interest in synthetic organic chemistry and materials science. Its extended hydrocarbon tail and reactive acyl chloride head group make it a valuable building block for the synthesis of complex lipids, surfactants, and other amphiphilic molecules. This technical guide provides a detailed overview of the physical and chemical properties of **tricosanoyl chloride**, with a focus on its physical state and appearance, supported by comparative data from homologous long-chain acyl chlorides.

## Physical State and Appearance

**Tricosanoyl chloride**, with its 23-carbon aliphatic chain, is a solid at standard temperature and pressure. This is consistent with the trend observed in the homologous series of long-chain acyl chlorides, where an increase in the length of the hydrocarbon chain leads to a higher melting point. While specific data for **tricosanoyl chloride** is not readily available, the properties of its close homologues, such as stearoyl chloride ( $C_{18}$ ) and lignoceroyl chloride ( $C_{24}$ ), provide a strong basis for inference. Stearoyl chloride is a solid with a melting point of 19-22 °C[1][2][3], and lignoceroyl chloride is also documented as a solid[4]. Therefore, **tricosanoyl chloride** is expected to be a white to off-white waxy or crystalline solid.

The appearance of long-chain acyl chlorides can range from a colorless or white powder to a pale yellow, lumpy solid[1]. The specific appearance can be influenced by the purity of the compound, with purer samples tending to be white and crystalline.

## Physicochemical Properties

To provide a comprehensive understanding of **tricosanoyl chloride**, the following table summarizes its known and inferred properties, alongside those of other relevant long-chain acyl chlorides.

Property	Tricosanoyl Chloride (C23)	Stearoyl Chloride (C18)	Behenoyl Chloride (C22)	Lignoceroyl Chloride (C24)
Molecular Formula	C <sub>23</sub> H <sub>45</sub> ClO	C <sub>18</sub> H <sub>35</sub> ClO	C <sub>22</sub> H <sub>43</sub> ClO	C <sub>24</sub> H <sub>47</sub> ClO
Molecular Weight	373.06 g/mol	302.93 g/mol	359.03 g/mol	387.08 g/mol
Physical State	Solid (inferred)	Solid	Solid (inferred)	Solid
Appearance	White to off-white waxy/crystalline solid (inferred)	White or colorless to light yellow powder to lump to clear liquid	Off-white solid (inferred from homologues)	Off-white solid
Melting Point (°C)	Not available	19 - 22	Not available	Not available
Boiling Point (°C)	Not available	214 - 216 @ 15 mmHg	Not available	Not available

## Experimental Protocols

### Determination of Physical State and Appearance

Objective: To determine the physical state (solid or liquid) and describe the appearance (color, texture) of **tricosanoyl chloride** at ambient temperature.

Materials:

- **Tricosanoyl chloride** sample
- Spatula
- Watch glass
- White background surface (e.g., ceramic tile)
- Magnifying glass (optional)

#### Procedure:

- **Sample Preparation:** Place a small, representative sample of **tricosanoyl chloride** onto a clean, dry watch glass using a spatula.
- **Observation of Physical State:** At room temperature (approximately 20-25 °C), observe the sample to determine if it is a solid or a liquid. Note if it maintains its shape (solid) or flows to conform to the shape of the container (liquid).
- **Observation of Appearance:**
  - **Color:** Place the watch glass on a white background and observe the color of the sample. Record if it is white, off-white, yellow, or another color.
  - **Texture:** Observe the texture of the solid. Describe it as crystalline (having a regular geometric shape), amorphous (lacking a defined shape), waxy, or powdered. A magnifying glass can be used for a more detailed observation of the crystal structure, if present.
  - **Form:** Note the overall form of the solid, for instance, if it is a fine powder, coarse granules, or a solid lump.
- **Documentation:** Record all observations in a laboratory notebook.

## Determination of Melting Point

**Objective:** To determine the melting point range of **tricosanoyl chloride**.

**Materials:**

- **Tricosanoyl chloride** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

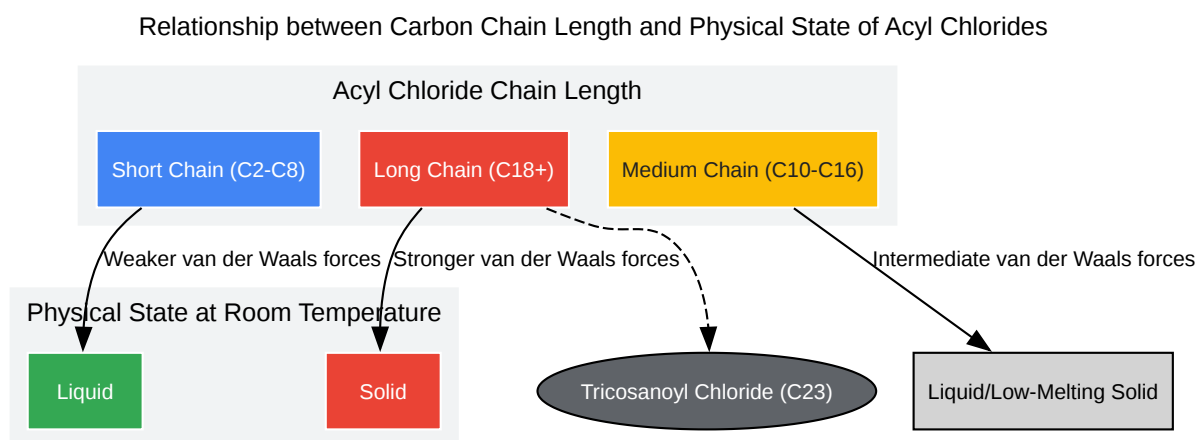
#### Procedure:

- **Sample Preparation:** If the **tricosanoyl chloride** sample is not already a fine powder, gently grind a small amount in a mortar and pestle.
- **Capillary Tube Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Melting Point Determination:**
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Heat the block at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
  - Observe the sample through the magnifying lens of the apparatus.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the entire solid has melted into a clear liquid (the end of the melting range).
- **Data Recording:** The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

## Structure-Property Relationship

The physical state of long-chain acyl chlorides is directly related to the length of their aliphatic chain. As the number of carbon atoms increases, the van der Waals forces between the

molecules become stronger, requiring more energy to overcome them, which results in a higher melting point. This relationship is illustrated in the following diagram.



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Caption: Molecular structure's influence on physical state.

## Conclusion

**Tricosanoyl chloride** is a long-chain acyl chloride that is predicted to be a white to off-white, waxy or crystalline solid at room temperature. Its physical properties are governed by the significant van der Waals forces resulting from its long aliphatic chain. The experimental protocols outlined in this guide provide a framework for the precise determination of its physical characteristics, which are crucial for its application in research and development. The provided data and diagrams offer a comprehensive technical resource for professionals working with this and related long-chain fatty acid derivatives.

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